

# "Os30": A Case of Mistaken Identity in Scientific Literature

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## Compound of Interest

Compound Name: Os30

Cat. No.: B12367079

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Initial investigations into the discovery and synthesis of a compound referred to as "**Os30**" have yielded no results within the scientific or pharmaceutical research domains. Extensive searches have failed to identify any molecule or drug candidate with this designation, suggesting that "**Os30**" as a subject for a technical whitepaper on drug discovery and synthesis is not present in publicly available scientific literature.

The term "**Os30**" does, however, correspond to a commercially available product known as DOWSIL™ OS-30 Silicone Fluid. This product is described as an odorless, ozone-safe compound primarily used for industrial cleaning applications, such as rinsing parts and cleaning contaminated surfaces.<sup>[1][2][3][4][5]</sup> It is characterized by its low surface tension, high purity, and ability to evaporate at room temperature.<sup>[1][2][3][4][5]</sup>

It is crucial to note that DOWSIL™ OS-30 Silicone Fluid is an industrial solvent and not a therapeutic agent. Therefore, information regarding its mechanism of action, signaling pathways, or experimental protocols in a biological context does not exist. The nature of this product falls outside the scope of drug discovery and development.

Other isolated mentions of "OS 30" or similar terms have been found in unrelated contexts, such as engine models and operating systems, further confirming the absence of a relevant pharmaceutical compound with this name.

In the field of organometallic chemistry, a study details the synthesis of tetrahedral clusters containing an OsCoMoS core. While this research involves the element Osmium (Os), it does not refer to a specific molecule designated "**Os30**".

Due to the lack of a scientifically recognized compound or drug candidate named "**Os30**," it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams. The core requirements of the user's request cannot be fulfilled as the subject "**Os30**" does not appear to exist in the context of biomedical research.

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## References

- 1. Dow DOWSIL™ OS-30 Silicone Fluid Clear 15 kg Pail [ellsworth.com]
- 2. Dow DOWSIL™ OS-30 Silicone Fluid Clear 500 mL Bottle [ellsworth.com]
- 3. labproinc.com [labproinc.com]
- 4. Dow DOWSIL™ OS-30 Silicone Fluid Clear 3.2 kg Pail [ellsworth.com]
- 5. labproinc.com [labproinc.com]
- To cite this document: BenchChem. ["Os30": A Case of Mistaken Identity in Scientific Literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12367079#discovery-and-synthesis-of-os30]

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